

Technical Guide: Certificate of Analysis for Octadecanoyl Isopropylidene Glycerol-d5

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Compound of Interest

Compound Name: Octadecanoyl Isopropylidene
Glycerol-d5

Cat. No.: B15561258

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies associated with the Certificate of Analysis (CoA) for **Octadecanoyl Isopropylidene Glycerol-d5**. This deuterated internal standard is crucial for accurate quantification in mass spectrometry-based bioanalysis and metabolic studies.

Compound Information and Specifications

Octadecanoyl Isopropylidene Glycerol-d5 is the deuterated form of (2,2-Dimethyl-1,3-dioxolan-4-yl)methyl stearate. The deuterium labeling provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.^[1]

Identifier	Value
Product Name	Octadecanoyl Isopropylidene Glycerol-d5
Synonyms	(2,2-Dimethyl-1,3-dioxolan-4-yl)methyl stearate-d5
CAS Number	2714432-51-4 (Labeled)
Molecular Formula	C ₂₄ H ₄₁ D ₅ O ₄ ^[2]
Molecular Weight	403.65 g/mol ^[2]

Analytical Data

The following table summarizes the typical quantitative data found on a Certificate of Analysis for this compound, based on representative data for similar deuterated lipid standards.[3]

Analytical Test	Specification	Typical Result
Chemical Purity (HPLC)	>95%	99.63% (ELSD)
Isotopic Purity (Mass Spec)	>95% Deuterated	98.7%
Isotopic Distribution	Conforms to pattern	d ₀ =0.00%, d ₁ =0.00%, d ₂ =0.12%, d ₃ =0.34%, d ₄ =5.67%, d ₅ =93.88%
Appearance	White to Off-White Solid	Conforms
Structure Confirmation (NMR)	Conforms to Structure	Conforms
Mass Confirmation (MS)	Conforms to Structure	Conforms

Experimental Protocols

Detailed methodologies are critical for the replication and validation of analytical results. Below are representative protocols for the key experiments cited.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Instrumentation: Agilent 1260 Infinity II LC System or equivalent.
- Detector: Evaporative Light Scattering Detector (ELSD).
- Column: C18 Reverse-Phase, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase:
 - A: Acetonitrile
 - B: Water

- Gradient: 80% A to 100% A over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 40°C.
- Sample Preparation: 1 mg/mL solution in Isopropanol.

Mass Spectrometry (MS) for Isotopic Purity and Distribution

- Instrumentation: High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Mode: Full Scan.
- Mass Range: m/z 100-600.
- Sample Infusion: Direct infusion at 5 μ L/min.
- Sample Preparation: 100 μ g/mL solution in Methanol with 0.1% Formic Acid.
- Data Analysis: The relative intensities of the monoisotopic peak (d_0) and the deuterated species (d_1 through d_5) are measured to calculate the isotopic purity and distribution.

Nuclear Magnetic Resonance (NMR) for Structure Confirmation

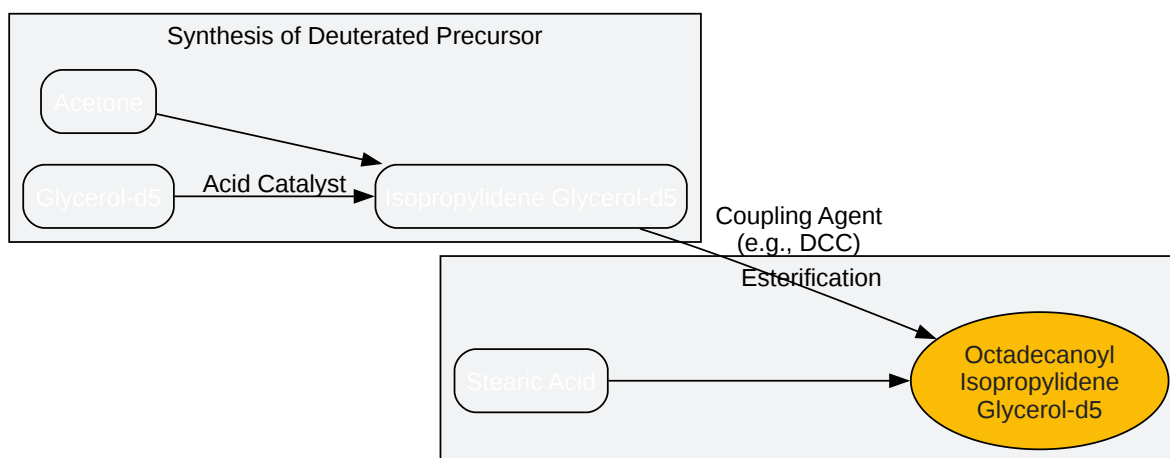
- Instrumentation: 400 MHz NMR Spectrometer.
- Solvent: Chloroform-d ($CDCl_3$).
- Nuclei: 1H and ^{13}C .

- Procedure: A sample is dissolved in the deuterated solvent. ^1H NMR confirms the presence and integration of protons, with the absence of signal in deuterated positions. ^{13}C NMR confirms the carbon backbone structure. The resulting spectra are compared against a reference standard or theoretical chemical shifts.

Visualized Workflows and Pathways

Proposed Synthesis Pathway

The synthesis of **Octadecanoyl Isopropylidene Glycerol-d5** typically involves the esterification of a deuterated isopropylidene glycerol precursor with stearic acid or an activated derivative.

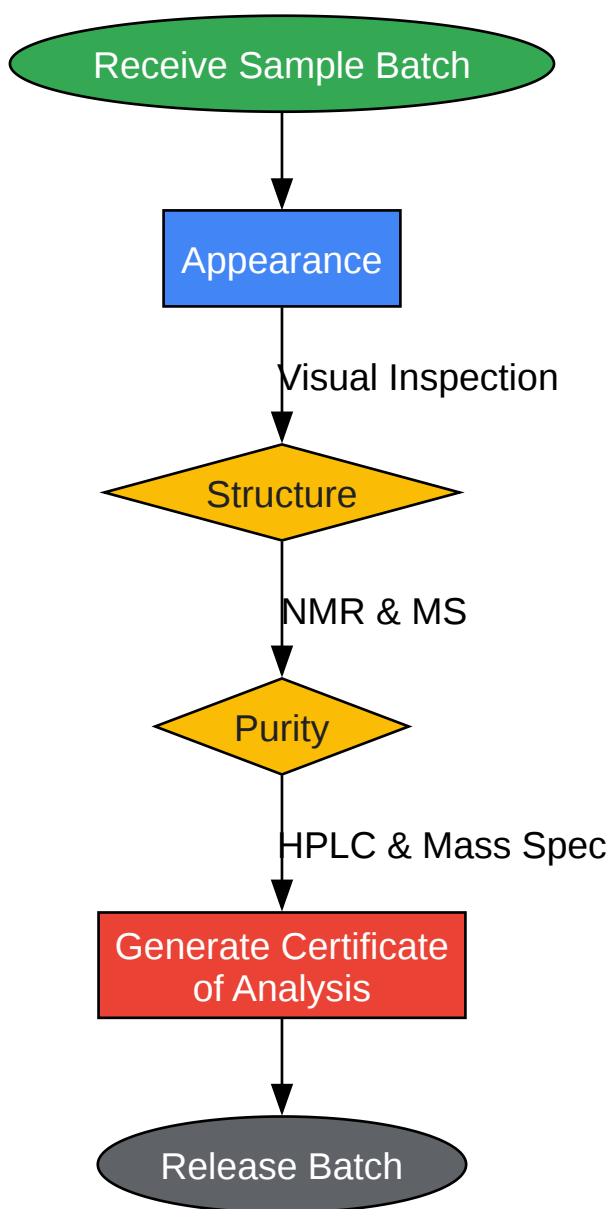


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Proposed synthesis of the target compound.

Analytical Workflow for Certificate of Analysis

The generation of a CoA involves a series of quality control tests to ensure the identity, purity, and stability of the material.

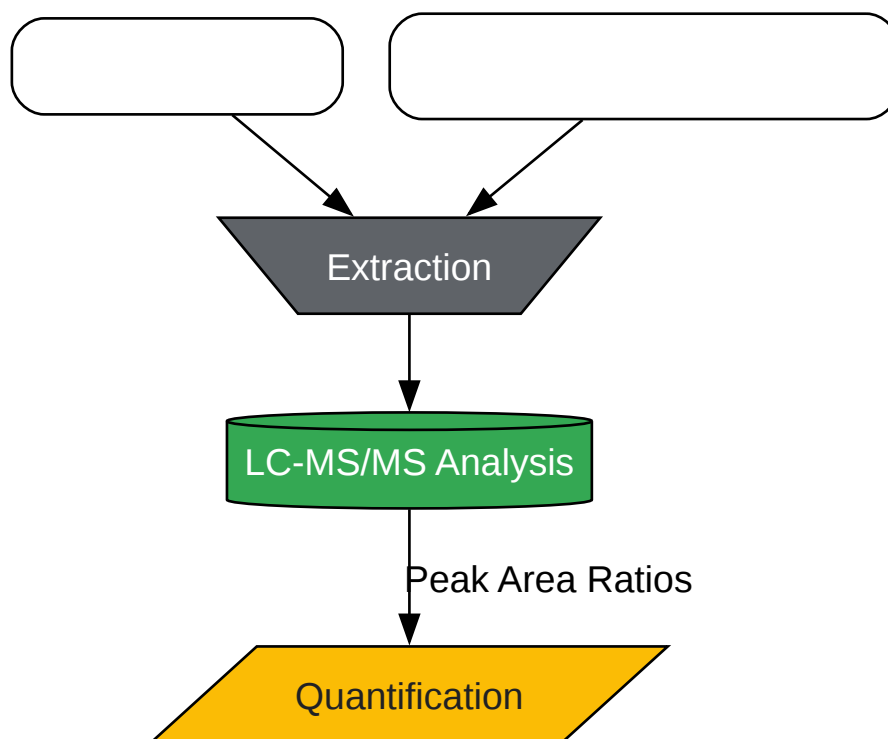


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Quality control workflow for CoA generation.

Logical Relationship in Quantitative MS Analysis

This diagram illustrates the role of the deuterated standard in a typical quantitative mass spectrometry experiment.



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Role of internal standard in quantification.

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